

Sulfacarbamide as a Molecular Probe for Unraveling Enzyme Kinetics: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sulfacarbamide	
Cat. No.:	B1682644	Get Quote

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Introduction

Sulfacarbamide, a member of the sulfonamide class of compounds, serves as a valuable molecular probe for the investigation of enzyme kinetics, particularly for the metalloenzyme carbonic anhydrase (CA). Its structural simplicity and well-defined mechanism of action make it an ideal tool for researchers in enzymology and drug development to explore enzyme-inhibitor interactions, validate enzyme assays, and screen for novel therapeutic agents. This technical guide provides an in-depth overview of the core principles, experimental protocols, and data interpretation when utilizing **sulfacarbamide** as a molecular probe.

Sulfonamides, including **sulfacarbamide**, are known to act as inhibitors of carbonic anhydrase. [1][2] They are also recognized for their antibacterial properties by competitively inhibiting dihydropteroate synthetase, an enzyme essential for folic acid synthesis in bacteria.[3]

Mechanism of Action: A Focus on Carbonic Anhydrase

Sulfacarbamide's primary utility as a molecular probe stems from its potent and specific inhibition of carbonic anhydrases. These zinc-containing enzymes play a crucial role in regulating pH by catalyzing the reversible hydration of carbon dioxide to bicarbonate and a proton.[2]

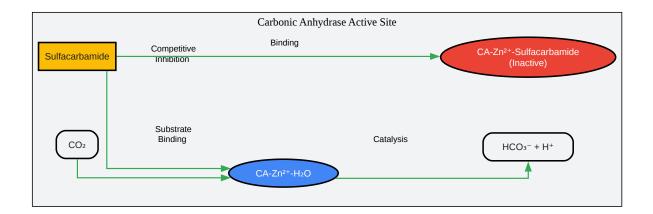


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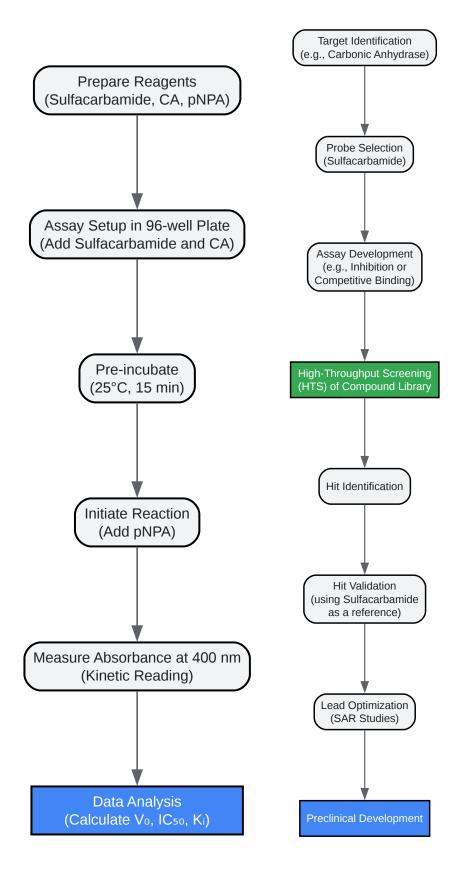
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The inhibitory action of **sulfacarbamide** is a result of the coordination of the sulfonamide group's nitrogen atom to the zinc ion (Zn^{2+}) located in the active site of the carbonic anhydrase. This binding event displaces the zinc-bound water molecule or hydroxide ion, which is essential for the catalytic activity of the enzyme, thereby leading to competitive inhibition.[4]









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- To cite this document: BenchChem. [Sulfacarbamide as a Molecular Probe for Unraveling Enzyme Kinetics: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682644#sulfacarbamide-as-a-molecular-probe-for-studying-enzyme-kinetics]

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